

Application Notes: Fluorometric Measurement of Caspase-3 Activity Using Dabcyl-VNLDAE-EDANS

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Compound of Interest

Compound Name: *Dabcyl-vnldae-edans*

Cat. No.: *B12054099*

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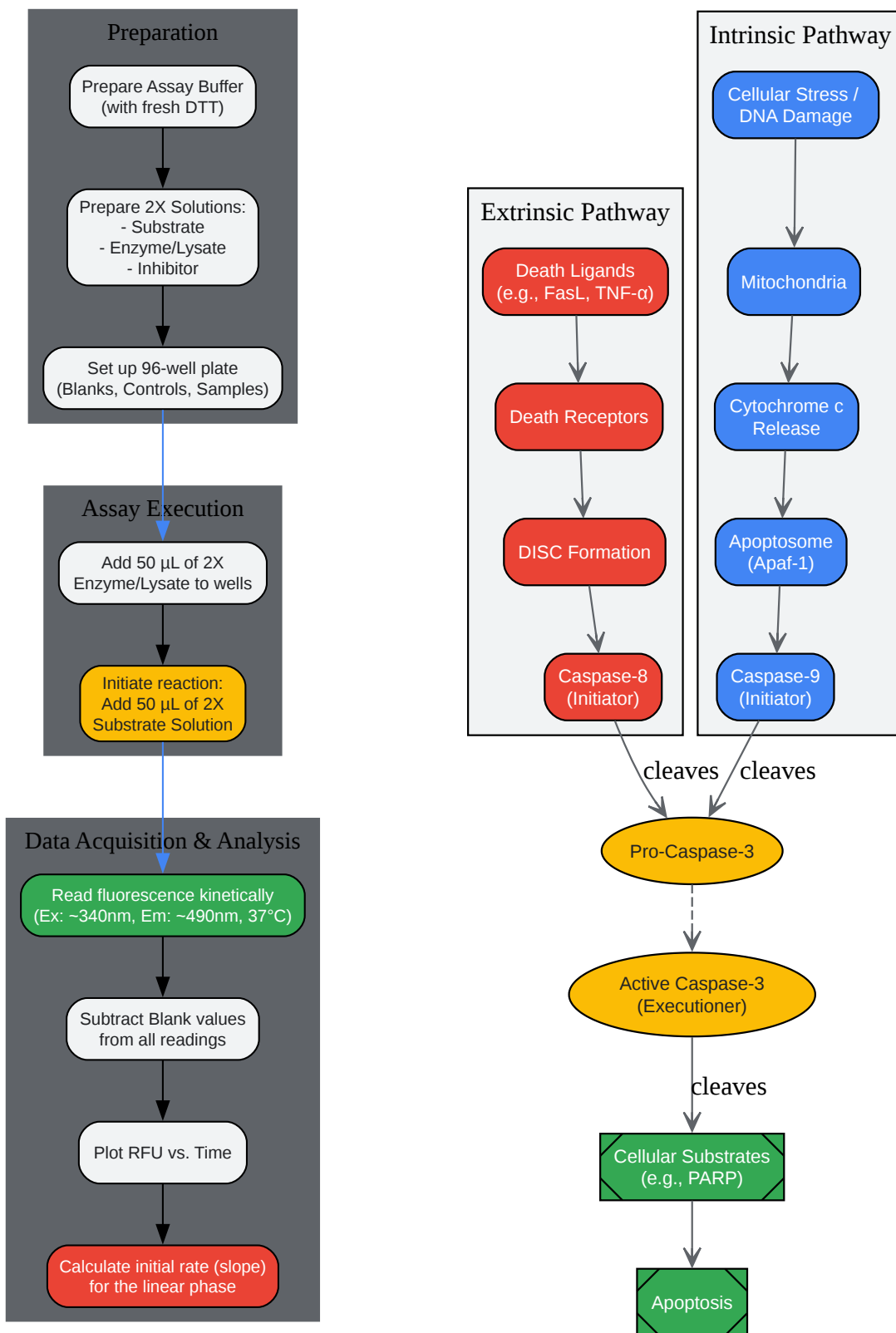
Introduction

Caspase-3 (cysteine-aspartic protease 3) is a critical executioner caspase that plays a central role in the apoptotic pathway.[1][2] Its activation is a key indicator of programmed cell death.[3][4] This application note describes a sensitive and continuous fluorometric assay for measuring caspase-3 activity in cell lysates and purified systems using a specialized FRET (Förster Resonance Energy Transfer) substrate, **Dabcyl-VNLDAE-EDANS**.

Principle of the Assay

The assay utilizes a peptide substrate containing the caspase-3 recognition sequence (often a variation of DEVD) flanked by a fluorescent donor (EDANS, 5-((2-Aminoethyl)amino)naphthalene-1-sulfonic acid) and a quencher (Dabcyl, 4-(4-dimethylaminophenylazo)benzoic acid). In the intact substrate, the fluorescence of EDANS is quenched by the proximity of Dabcyl due to FRET.

Upon cleavage by active caspase-3, the EDANS fluorophore is separated from the Dabcyl quencher. This separation disrupts FRET, leading to a significant increase in fluorescence intensity. The rate of this fluorescence increase is directly proportional to the caspase-3 activity in the sample.



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